physical properties of 1-Chloro-3-methoxypropan-2-ol

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Compound of Interest

Compound Name:	*1-Chloro-3-methoxypropan-2-ol*
CAS No.:	*4151-97-7*
Cat. No.:	*B148824*

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An In-Depth Technical Guide to the Physical Properties of **1-Chloro-3-methoxypropan-2-ol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Chloro-3-methoxypropan-2-ol (CAS No. 4151-97-7) is a halogenated ether alcohol that serves as a critical intermediate in organic synthesis.[1] Its bifunctional nature, possessing both a reactive chlorine atom and a secondary alcohol group, makes it a versatile building block for introducing a propanol ether backbone into more complex molecules. This guide provides a comprehensive overview of the core physical properties of **1-Chloro-3-methoxypropan-2-ol**, offering a foundational dataset for its application in research and development, particularly within the pharmaceutical industry where it is used in the synthesis of antiviral agents.[1]

Molecular Structure and Identification

The unique arrangement of functional groups in **1-Chloro-3-methoxypropan-2-ol** dictates its chemical behavior and physical characteristics. Understanding its structure is paramount for predicting its reactivity and interactions.

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Caption: 2D representation of **1-Chloro-3-methoxypropan-2-ol**.

Core Physicochemical Properties

The physical properties of a compound are essential for its handling, purification, and use in reactions. The following table summarizes the key physical data for **1-Chloro-3-methoxypropan-2-ol**.

Property	Value	Source(s)
CAS Number	4151-97-7	[2][3][4][5][6]
Molecular Formula	$C_4H_9ClO_2$	[2][4][6]
Molecular Weight	124.57 g/mol	[2][4][7]
Appearance	Colorless to light yellow, clear oily liquid	[1][4][8][9]
Boiling Point	170-173 °C at 760 mmHg; 95 °C at 50 mmHg	[2][4][5][8]
Density	1.161 - 1.183 g/cm³ at 20 °C	[2][3][5]
Refractive Index (n^{20}/D)	1.4463	[2][4]
Flash Point	63.6 - 72 °C	[1][3][4][5]
Solubility	Sparingly soluble in DMSO and slightly soluble in Chloroform and Methanol.	[1][3]
Vapor Pressure	0.2 - 0.247 mmHg at 25 °C (Predicted/Calculated)	[1][4]

Experimental Protocols for Property Determination

To ensure the accuracy and reproducibility of the reported physical properties, standardized experimental procedures are crucial. The following section details the methodologies for determining several key parameters.

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Boiling Point Determination (Distillation Method)

The boiling point is a fundamental property that indicates purity. The variation in reported values (170-173 °C) suggests sensitivity to atmospheric pressure.

- Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.
- Methodology:
  - A sample of **1-Chloro-3-methoxypropan-2-ol** is placed in a round-bottom flask.
  - A distillation apparatus is assembled with a thermometer placed so that the bulb is just below the side arm of the distillation head.
  - The sample is heated, and the temperature is recorded when the liquid is boiling and the vapor condensate is dripping from the thermometer bulb.
- Causality: The use of distillation for boiling point determination also serves as a final purification step. A constant boiling point during distillation is a strong indicator of the compound's purity.

Density and Refractive Index Measurement

These properties are useful for identifying a substance and assessing its purity.

- Principle: Density is the mass per unit volume, while the refractive index measures how light propagates through the substance. Both are temperature-dependent.
- Methodology:
  - A pycnometer is used to determine the density by measuring the weight of a known volume of the liquid at a controlled temperature (e.g., 20 °C).
  - An Abbe refractometer is used to measure the refractive index. A drop of the sample is placed on the prism, and the refractive index is read directly from the scale at a specified temperature and wavelength (typically the sodium D-line).

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- Causality: These measurements are non-destructive and require only a small amount of sample, making them efficient for routine quality control.

Spectroscopic Data and Structural Confirmation

Spectroscopic techniques provide detailed information about the molecular structure of **1-Chloro-3-methoxypropan-2-ol**, confirming the connectivity of the atoms.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): Provides information about the number and types of hydrogen atoms in the molecule.[4][10]
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): Shows the different types of carbon environments in the molecule.[4]
- IR (Infrared) Spectroscopy: Identifies the functional groups present, such as the O-H stretch of the alcohol and C-O stretches of the ether and alcohol.[4]
- Mass Spectrometry (MS): Determines the molecular weight and can provide information about the fragmentation pattern of the molecule.[4]

Safety and Handling

1-Chloro-3-methoxypropan-2-ol is classified as harmful and an irritant.[5][6][11]

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[8] It causes skin and serious eye irritation.[6][11] May cause respiratory irritation.[6][11]
- Precautions: Use in a well-ventilated area, and wear appropriate personal protective equipment (gloves, eye protection).[11] Store below +30°C.[3]

Conclusion

The physical properties of **1-Chloro-3-methoxypropan-2-ol** are well-documented, providing a solid foundation for its use in scientific research and drug development. Its characteristics as a liquid at room temperature with a relatively high boiling point and specific solubility profile are key considerations for its handling and application in synthesis. The spectroscopic data available further confirms its structure, ensuring its correct identification and use.

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